

# (-)-Mandelic acid solubility in water and organic solvents

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## Compound of Interest

Compound Name: (-)-Mandelic acid

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## An In-depth Technical Guide to the Solubility of (-)-Mandelic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **(-)-Mandelic acid** in water and various organic solvents. The information presented herein is intended to support research, development, and formulation activities by providing key solubility data, outlining experimental methodologies for its determination, and illustrating the factors that influence its dissolution.

## Introduction to (-)-Mandelic Acid

**(-)-Mandelic acid**, also known as **(R)-(-)-Mandelic acid**, is an aromatic alpha-hydroxy acid (AHA). It is a white crystalline solid with the chemical formula  $C_8H_8O_3$ .<sup>[1][2]</sup> Due to the presence of a chiral center, it exists as two enantiomers, (R)- and (S)-, and a racemic mixture.<sup>[3]</sup> **(-)-Mandelic acid** is a key chiral building block in the synthesis of various pharmaceuticals, including penicillins and cephalosporins.<sup>[4][5]</sup> Its antibacterial properties also lead to its use in dermatological formulations and as a urinary antiseptic.<sup>[2][4]</sup> A thorough understanding of its solubility is critical for its application in organic synthesis, drug formulation, and purification processes.

## Solubility Data

**(-)-Mandelic acid** is partly soluble in water and demonstrates high solubility in polar organic solvents.[4][6] Its solubility is significantly influenced by temperature, with solubility increasing as temperature rises.[1][7][8] The quantitative solubility data in various solvents are summarized in the tables below.

**Table 1: Solubility of (-)-Mandelic Acid in Water**

| Temperature (°C) | Solubility ( g/100 mL) | Reference  |
|------------------|------------------------|------------|
| 20               | 15.0                   | [9]        |
| 24               | 17.25                  | [2]        |
| 25               | ~11.0                  | [4][5][10] |
| Not Specified    | 15.87                  | [3][11]    |

**Table 2: Solubility of (-)-Mandelic Acid in Organic Solvents**

| Solvent                   | Temperature (°C) | Solubility                 | Unit           | Reference               |
|---------------------------|------------------|----------------------------|----------------|-------------------------|
| Ethanol                   | Not Specified    | Freely Soluble             | -              | <a href="#">[4][5]</a>  |
| Ethanol                   | Not Specified    | ~3.0                       | g/100 mL       | <a href="#">[12]</a>    |
| Isopropanol               | Not Specified    | Freely Soluble             | -              | <a href="#">[4][5]</a>  |
| Diethyl Ether             | Not Specified    | Soluble                    | -              | <a href="#">[2][11]</a> |
| Methanol                  | Not Specified    | More soluble than in water | -              | <a href="#">[1]</a>     |
| Dimethylformamide (DMF)   | Not Specified    | ~3.0                       | g/100 mL       | <a href="#">[12]</a>    |
| Dimethyl Sulfoxide (DMSO) | Not Specified    | ~2.0                       | g/100 mL       | <a href="#">[12]</a>    |
| Chloroform                | Not Specified    | Less Soluble               | -              | <a href="#">[2]</a>     |
| Petroleum Ether           | Not Specified    | Insoluble                  | -              | <a href="#">[2]</a>     |
| (S)-methyl lactate        | 25               | ~38.1                      | g/100g solvent | <a href="#">[13]</a>    |
| (S)-propyl lactate        | 25               | ~25.2                      | g/100g solvent | <a href="#">[13]</a>    |
| (S)-butyl lactate         | 25               | ~20.3                      | g/100g solvent | <a href="#">[13]</a>    |

Note: The term "Freely Soluble" generally implies a solubility of 1 part solute in 1 to 10 parts solvent.

## Experimental Protocols for Solubility Determination

The determination of solubility is a critical experimental procedure. The data presented in this guide are derived from established methodologies, primarily the isothermal equilibrium method and nonisothermal techniques.

### Isothermal Shake-Flask Method

The most common technique for solubility measurement is the isothermal shake-flask (or stirred-flask) method.<sup>[14]</sup>

- Preparation: An excess amount of solid **(-)-Mandelic acid** is added to a known volume of the solvent in a sealed vessel, such as a jacketed glass reactor or a flask in a thermostated shaker bath.
- Equilibration: The mixture is agitated (stirred or shaken) at a constant temperature for a sufficient duration (typically 24 hours or more) to ensure that equilibrium between the dissolved and undissolved solute is achieved.<sup>[15]</sup>
- Phase Separation: After equilibration, agitation is stopped, and the suspension is allowed to stand, permitting the excess solid to sediment.
- Sampling: A sample of the clear supernatant (the saturated solution) is carefully withdrawn using a syringe fitted with a filter (e.g., a 0.45 µm PTFE filter) to prevent any undissolved solid particles from being collected.
- Analysis: The concentration of **(-)-Mandelic acid** in the filtered sample is determined using a validated analytical technique. Common methods include:
  - Gravimetric Analysis: A known mass or volume of the saturated solution is evaporated to dryness, and the mass of the residual solute is measured.<sup>[14]</sup>
  - High-Performance Liquid Chromatography (HPLC): The solution is appropriately diluted and analyzed by HPLC with UV detection to determine the precise concentration.<sup>[15]</sup>

## Nonisothermal Method (Differential Scanning Calorimetry - DSC)

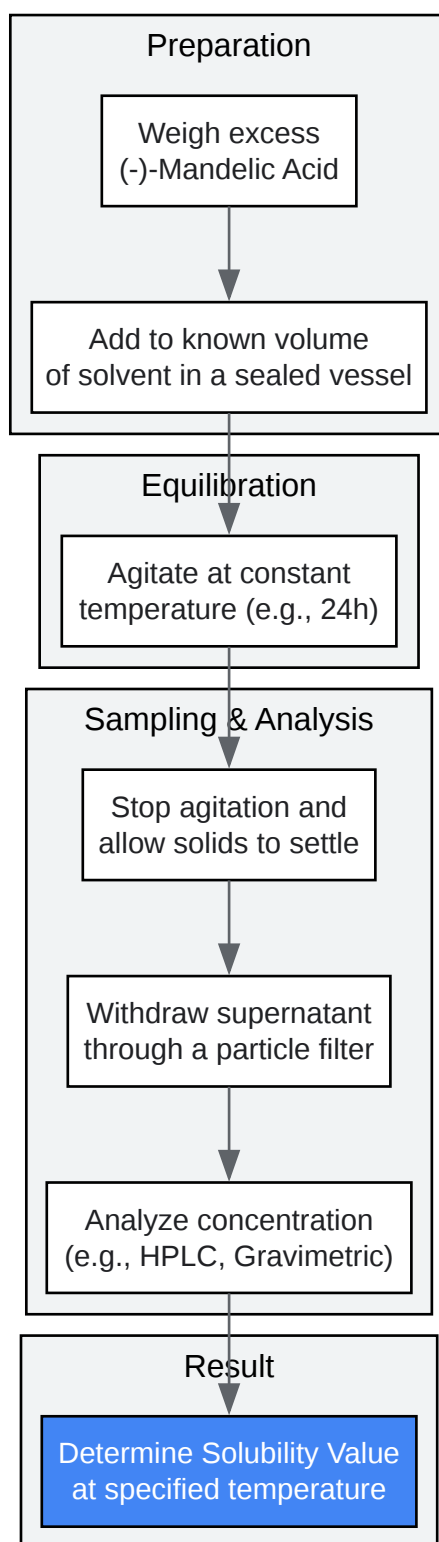
An alternative method involves the use of Differential Scanning Calorimetry (DSC).<sup>[8]</sup>

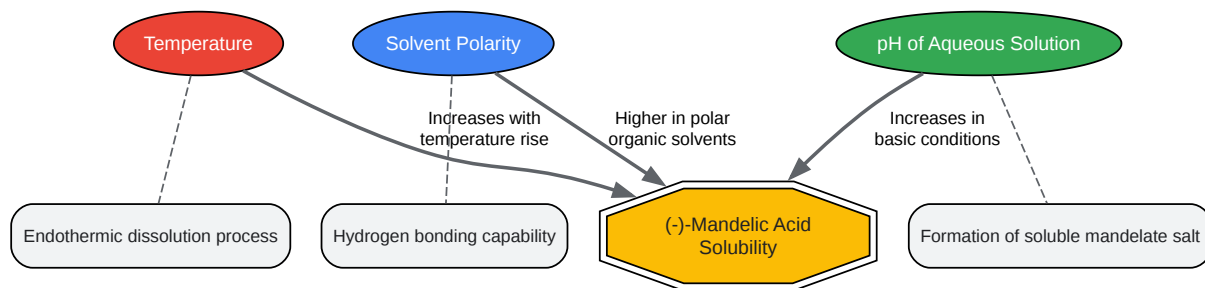
- Preparation: A sample containing a known mass ratio of **(-)-Mandelic acid** and the solvent is prepared in a sealed DSC pan, with an excess of the solid solute.
- Heating Program: The sample is subjected to a linear heating program at a slow, controlled rate (e.g., 1 K/min).<sup>[8]</sup>

- **Detection:** The instrument records the heat flow into the sample. The end of the dissolution process is marked by the end of the melting/dissolution endotherm. This temperature corresponds to the saturation temperature for the specific composition prepared.
- **Data Interpretation:** By running multiple samples with different compositions, a temperature-solubility curve can be constructed.

## Visualizations: Workflows and Relationships

To better illustrate the processes and principles involved, the following diagrams are provided.





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